

Personal protective equipment for handling 3,5-Difluorophenylacetonitrile

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Compound of Interest

Compound Name: 3,5-Difluorophenylacetonitrile

Cat. No.: B040619

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Essential Safety and Handling Guide for 3,5-Difluorophenylacetonitrile

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **3,5-Difluorophenylacetonitrile** (CAS No. 122376-76-5). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

Hazard Identification and Classification

3,5-Difluorophenylacetonitrile is classified as a hazardous substance. It is harmful if swallowed, in contact with skin, or inhaled.^{[1][2][3]} It can cause skin and serious eye irritation, and may also lead to respiratory irritation.^{[1][3]}

GHS Hazard Statements:

- H302: Harmful if swallowed^{[1][2]}
- H312: Harmful in contact with skin^{[1][2]}
- H315: Causes skin irritation^{[1][2]}
- H319: Causes serious eye irritation^{[1][2]}

- H332: Harmful if inhaled[1][2]
- H335: May cause respiratory irritation[1][3]

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C8H5F2N	[2]
Molecular Weight	153.13 g/mol	[2]
Boiling Point	181 °C (at 16 hPa)	[4]
Melting Point	71 - 73 °C	[4]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **3,5-Difluorophenylacetonitrile** to prevent exposure.

PPE Category	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). A face shield should be worn if there is a significant risk of splashing.[1][5]	Protects against splashes and vapors that can cause serious eye irritation.
Hand Protection	Chemical-resistant gloves (e.g., Neoprene). Double-gloving is recommended for enhanced protection.[5][6]	Prevents skin contact, which can be harmful.
Body Protection	Flame-resistant lab coat. A chemical-resistant apron or suit may be necessary for larger quantities.[1][5]	Protects against skin exposure and contamination of personal clothing.
Respiratory Protection	Use a full-face respirator if exposure limits are exceeded or if irritation is experienced.[1] Work should be conducted in a well-ventilated area, preferably a chemical fume hood.[7]	Protects against inhalation of harmful dust, fumes, or vapors.

Operational Plan: Step-by-Step Handling Protocol

1. Preparation:

- Ensure a chemical fume hood is operational and available.
- Verify that an eyewash station and safety shower are readily accessible.[6]
- Gather all necessary PPE and ensure it is in good condition.
- Prepare all necessary equipment and reagents before handling the compound.

2. Handling:

- Always handle **3,5-Difluorophenylacetonitrile** within a chemical fume hood.[7]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1][3]
- Avoid contact with skin and eyes.[3]
- Do not eat, drink, or smoke when using this product.[1]
- Wash hands thoroughly after handling.[1]

3. Storage:

- Store in a well-ventilated place.[1]
- Keep the container tightly closed.[1]
- Store in a locked-up area.[1]

Emergency Procedures

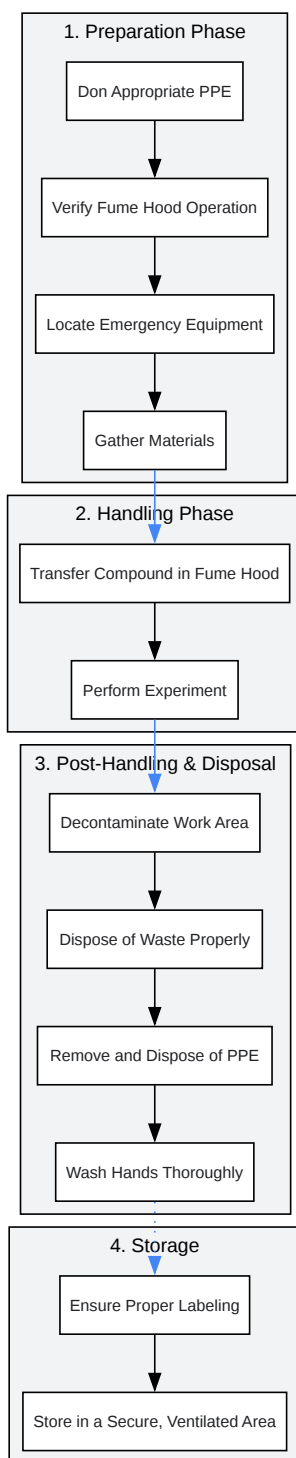
- In case of skin contact: Immediately wash with plenty of water.[1] Remove contaminated clothing and wash it before reuse.[1] If skin irritation occurs, get medical help.[1]
- In case of eye contact: Rinse cautiously with water for several minutes.[1] Remove contact lenses, if present and easy to do. Continue rinsing.[1]
- If inhaled: Remove the person to fresh air and keep them comfortable for breathing.[1] Get medical help if you feel unwell.[1]
- If swallowed: Rinse mouth.[1] Get medical help.[1]
- Spills: For small spills, absorb with a compatible material and collect into a sealed container for disposal.[5] For large spills, evacuate the area and contact the emergency response team.[5]

Disposal Plan

- Dispose of contents and container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[1]
- Do not let the product enter drains.[3]

Experimental Workflow

Workflow for Safe Handling of 3,5-Difluorophenylacetonitrile

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